Application Notes and Protocols for Treating Infections in Animal Models with Tazobactam

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Compound of Interest	
Compound Name:	*Tazobactam*
CAS No.:	*89785-84-2; 89786-04-9*
Cat. No.:	*B15559049*

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These application notes provide a comprehensive overview of the use of **tazobactam**, a pivotal β-lactamase inhibitor, in combination with β-lactam antibiotics for treating bacterial infections in various animal models. The protocols and data presented herein are intended to guide researchers in designing and executing preclinical studies to evaluate the efficacy of **tazobactam**-containing antimicrobial agents.

Introduction

Tazobactam is a potent inhibitor of a broad spectrum of bacterial β-lactamases, including penicillinases and cephalosporinases.[1][2] By binding to and inactivating these enzymes, **tazobactam** protects β-lactam antibiotics from degradation, thereby restoring or expanding their spectrum of activity against otherwise resistant bacteria.[2] The combination of **tazobactam** with piperacillin has become a cornerstone in the treatment of moderate to severe bacterial infections.[3] Animal models of infection are indispensable tools for preclinical evaluation of such combinations, providing critical insights into their pharmacokinetic and pharmacodynamic (PK/PD) properties and in vivo efficacy.[3]

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Mechanism of Action: **Tazobactam** in Concert with β-Lactam Antibiotics

Tazobactam's primary role is to act as a "suicide inhibitor" of β-lactamase enzymes. This mechanism is crucial for the efficacy of the partner antibiotic, such as piperacillin, which can then effectively bind to penicillin-binding proteins (PBPs) in the bacterial cell wall, leading to inhibition of cell wall synthesis and ultimately bacterial cell death.

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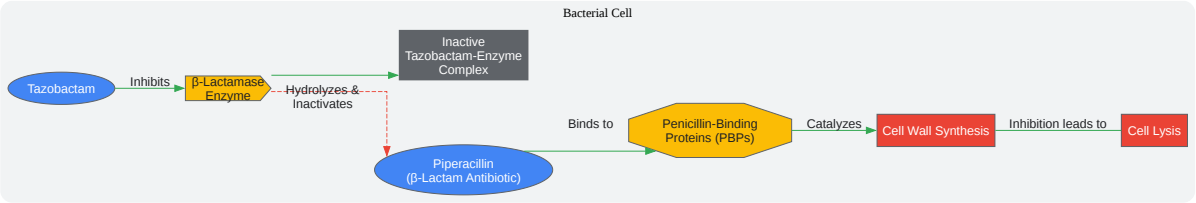

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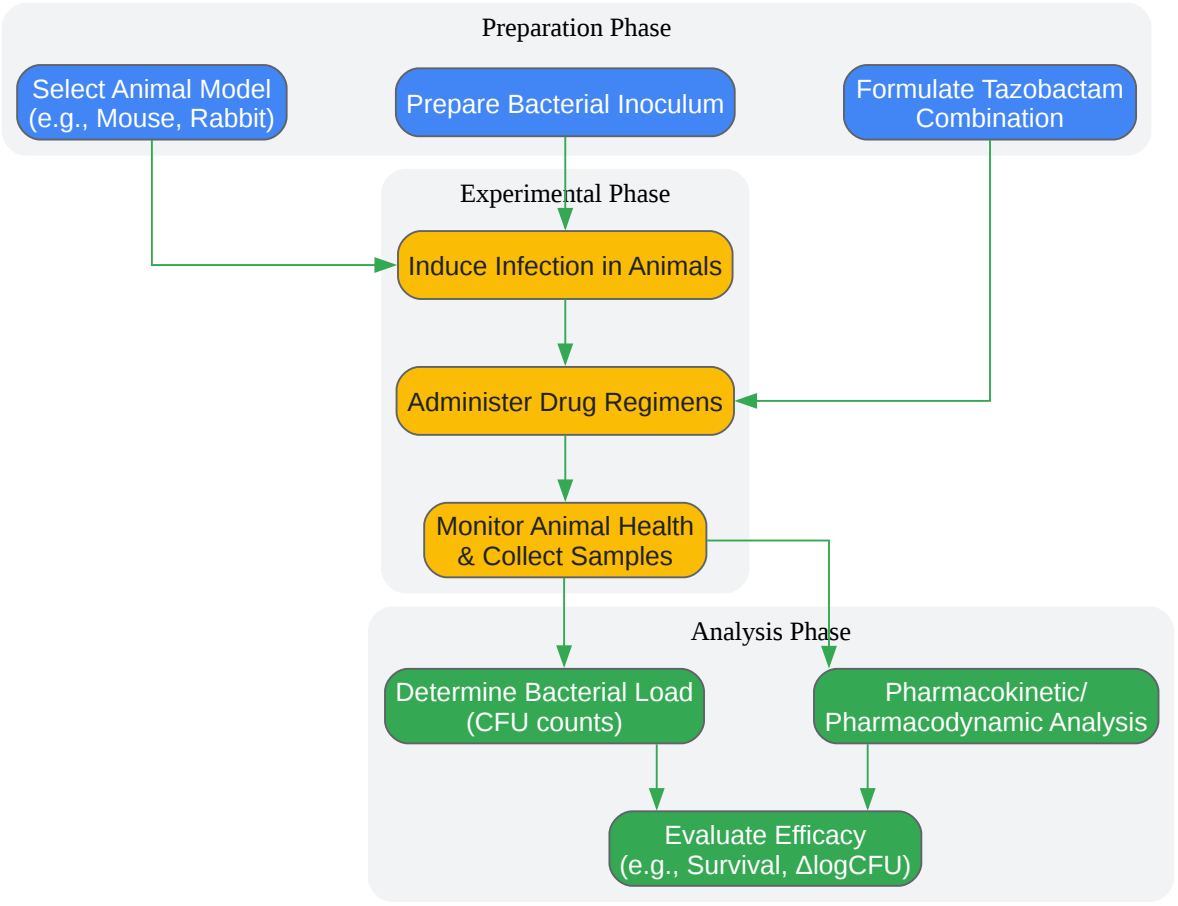

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References

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